

Technical Data Guide: 2-(Bromomethyl)buta-1,3-diene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromomethylbutadiene

Cat. No.: B15358029

[Get Quote](#)

CAS Number: 23691-13-6

This technical guide provides a summary of the available information on 2-(bromomethyl)buta-1,3-diene, a reactive diene used as a synthetic intermediate in the chemical and pharmaceutical industries.^[1] Due to the limited publicly available data, this document focuses on the chemical properties, synthesis, and known applications of the compound. Information regarding its biological activity and specific roles in drug development is not extensively available in the current literature.

Chemical and Physical Properties

2-(Bromomethyl)buta-1,3-diene is a derivative of butadiene with a bromomethyl group at the 2-position, which significantly enhances its reactivity as a chemical building block.^[1]

Property	Value	Source
Molecular Formula	C ₅ H ₇ Br	[2]
Molecular Weight	147.01 g/mol	[2]
Appearance	Colorless gas (likely under standard conditions, though often handled in solution)	[1]
Boiling Point	82-83 °C at 200 hPa	[3]
Density	1.29 g/mL at 20 °C	[3]
SMILES	<chem>C=C(CBr)C=C</chem>	[2]
InChI	1S/C5H7Br/c1-3-5(2)4-6/h3H,1-2,4H2	[2]

Synthesis Protocols

Two primary synthetic routes for 2-(bromomethyl)buta-1,3-diene have been identified in the literature.

Synthesis from Isoprene

A common method involves the bromination of isoprene to form an intermediate, 1,4-dibromo-2-methyl-2-butene, which is then converted to 2-(bromomethyl)buta-1,3-diene.[4]

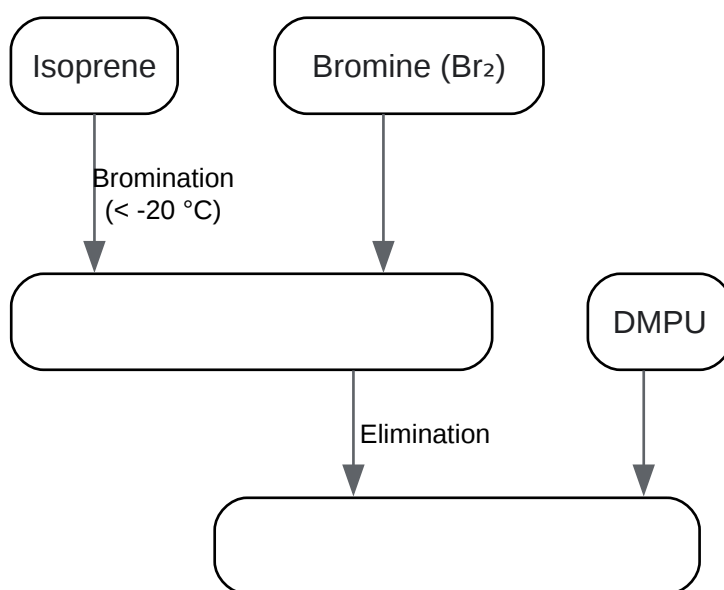
Experimental Protocol:

Step 1: Synthesis of 1,4-dibromo-2-methyl-2-butene

- In a reaction vessel equipped with a stirrer and a cooling bath, place isoprene.
- Cool the isoprene in a dry ice/acetone bath to maintain a temperature below -20 °C.
- Slowly add bromine dropwise to the cooled isoprene.
- The reaction is typically carried out to completion, yielding 1,4-dibromo-2-methyl-2-butene in high yield (reported as 100%).[4]

Step 2: Synthesis of 2-(bromomethyl)buta-1,3-diene

- To the 1,4-dibromo-2-methyl-2-butene intermediate, add 1,3-dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone (DMPU).
- The reaction mixture is then subjected to a vacuum to collect the 2-(bromomethyl)buta-1,3-diene product.[4]



[Click to download full resolution via product page](#)

Synthesis of 2-(bromomethyl)buta-1,3-diene from Isoprene.

General Two-Step Synthesis for 2-Substituted 1,3-Butadienes

A more general method for synthesizing 2-substituted 1,3-butadienes can be adapted for the preparation of 2-(bromomethyl)buta-1,3-diene. This method starts with the commercially available 1,4-dibromo-2-butene.[5]

Experimental Protocol:

Step 1: SN₂' Substitution

- To a cooled (-10 °C) mixture of copper(I) iodide (CuI) and 1,4-dibromo-2-butene in diethyl ether, a suitable Grignard reagent is added dropwise. For the synthesis of the parent compound, this step would be modified.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched with a saturated ammonium chloride solution.
- The aqueous phase is extracted with ether, and the combined organic layers are washed with brine, dried over magnesium sulfate, and concentrated.

Step 2: Dehydrohalogenation

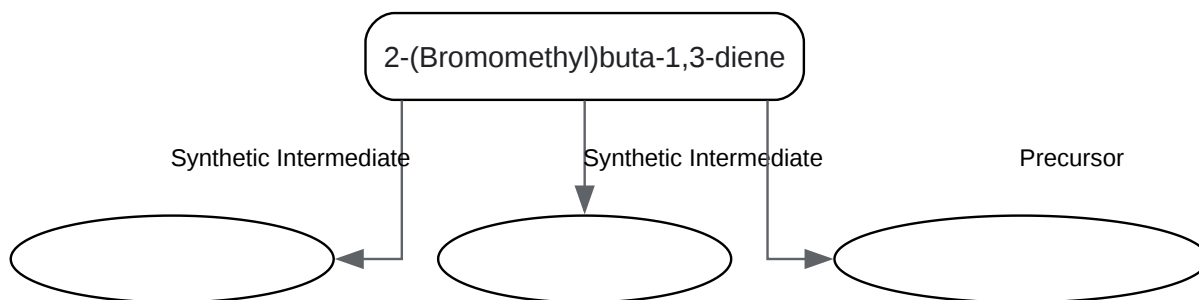
- The crude product from Step 1 is dissolved in a suitable solvent such as dichloromethane.
- A base, such as 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU), is added to the solution.
- The mixture is heated to reflux, and the reaction is monitored for completion.
- After cooling, the mixture is washed with dilute acid (e.g., 10% HCl), and the aqueous phase is extracted with the organic solvent.
- The combined organic layers are dried and concentrated to yield the 2-substituted 1,3-butadiene.^[5]

Reactivity and Applications

2-(Bromomethyl)buta-1,3-diene is a versatile intermediate for the synthesis of more complex molecules due to its reactive diene system and the presence of a labile bromide.^[1]

- **Pharmaceutical and Agrochemical Synthesis:** It serves as a building block for creating novel molecules with potential therapeutic or pesticidal applications.^[1]
- **Functionalized Diene Synthesis:** The bromomethyl group can be readily displaced by nucleophiles to introduce a variety of functional groups at the 2-position. For example, it can be reacted with sodium ethoxide to produce 2-ethoxymethyl-1,3-butadiene or with amines to yield N,N-dialkylamino derivatives.^[4]

- Polymer and Materials Science: This compound is also utilized as a precursor in the production of specialty polymers and advanced materials.^[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Synthesis of 1,3-Butadiene and Its 2-Substituted Monomers for Synthetic Rubbers [mdpi.com]
- 5. A Practical, Two-Step Synthesis of 2-Substituted 1,3-Butadienes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Data Guide: 2-(Bromomethyl)buta-1,3-diene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15358029#cas-number-for-2-bromomethyl-buta-1-3-diene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com